

# Proper Disposal of 4-(Bromomethyl)-2-fluorobenzonitrile: A Step-by-Step Guide

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## Compound of Interest

**Compound Name:** 4-(Bromomethyl)-2-fluorobenzonitrile

**Cat. No.:** B1272964

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **4-(Bromomethyl)-2-fluorobenzonitrile** (CAS RN: 222978-03-2). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This substance is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[1][2][3]

## I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[1] Always wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.[1]
- Lab Coat: A standard laboratory coat is required.[1]
- Respiratory Protection: If not working in a fume hood, a NIOSH/MSHA approved respirator is necessary.[3]

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Bromomethyl)-2-fluorobenzonitrile**.

Property	Value
Molecular Formula	C8H5BrFN
Molecular Weight	214.03 g/mol
Melting Point	44-45°C
Boiling Point	275.6 ± 30.0 °C at 760 mmHg
Flash Point	120.5 ± 24.6 °C
Density	1.6 ± 0.1 g/cm³
Storage Temperature	2-8°C

(Data sourced from Chemsoc)[1]

## III. Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of small quantities of **4-(Bromomethyl)-2-fluorobenzonitrile** typically found in a research setting.

### Materials Needed:

- Inert absorbent material (e.g., sand, vermiculite).
- Sealable, labeled waste container.
- Appropriate PPE (see section I).

### Procedure:

- Containment:

- For spills, mix the **4-(Bromomethyl)-2-fluorobenzonitrile** with an inert absorbent material such as sand or vermiculite to create a solid, manageable mixture.[[1](#)]
- For unused or waste product, it can be disposed of in its original container if it is securely sealed.

• Packaging:

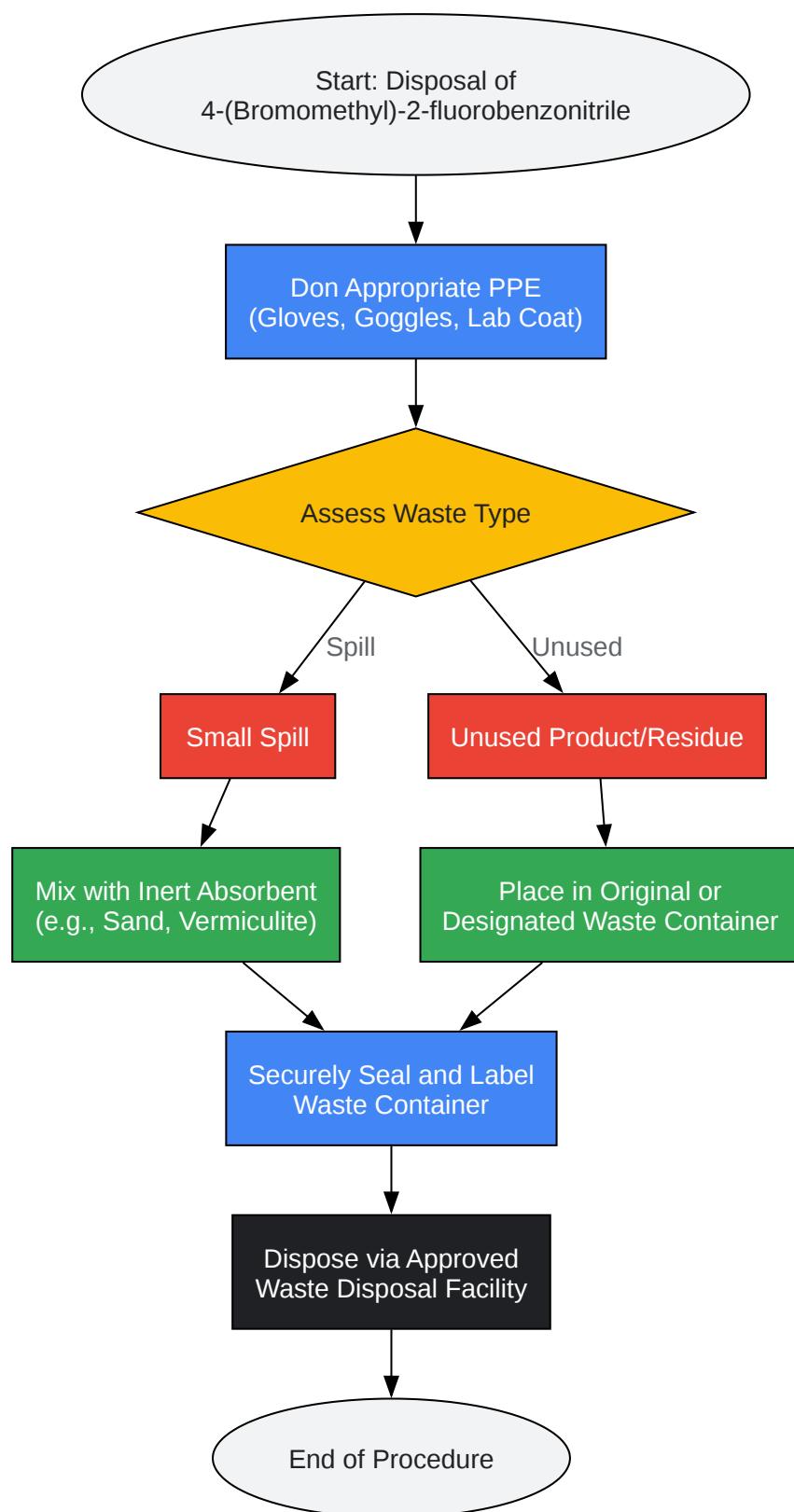
- Carefully transfer the contained material into a suitable, tightly closed container for disposal.[[1](#)][[4](#)]
- Ensure the container is properly labeled with the chemical name and associated hazards.

• Waste Disposal:

- The final disposal of the packaged waste must be conducted through an approved waste disposal plant.[[5](#)]
- It is imperative to follow all local, state, and federal regulations regarding chemical waste disposal.[[6](#)] Do not allow the material to enter drains or water courses.[[1](#)]

## IV. Experimental Workflow and Decision Making

The following diagram illustrates the logical workflow for the proper disposal of **4-(Bromomethyl)-2-fluorobenzonitrile**.

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Caption: Disposal workflow for **4-(Bromomethyl)-2-fluorobenzonitrile**.

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